

Ethyl 2-amino-5-isopropoxybenzoate molecular weight and formula

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Compound of Interest

Compound Name: Ethyl 2-amino-5-isopropoxybenzoate

Cat. No.: B7866071

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Technical Data Sheet: Ethyl 2-amino-5-isopropoxybenzoate

For Researchers, Scientists, and Drug Development Professionals

This document provides a summary of the available chemical data for **Ethyl 2-amino-5-isopropoxybenzoate**. Following a comprehensive search of scientific databases, no direct experimental data for the molecular weight and formula of **Ethyl 2-amino-5-isopropoxybenzoate** was found. The information presented herein is based on the calculated values derived from its chemical structure.

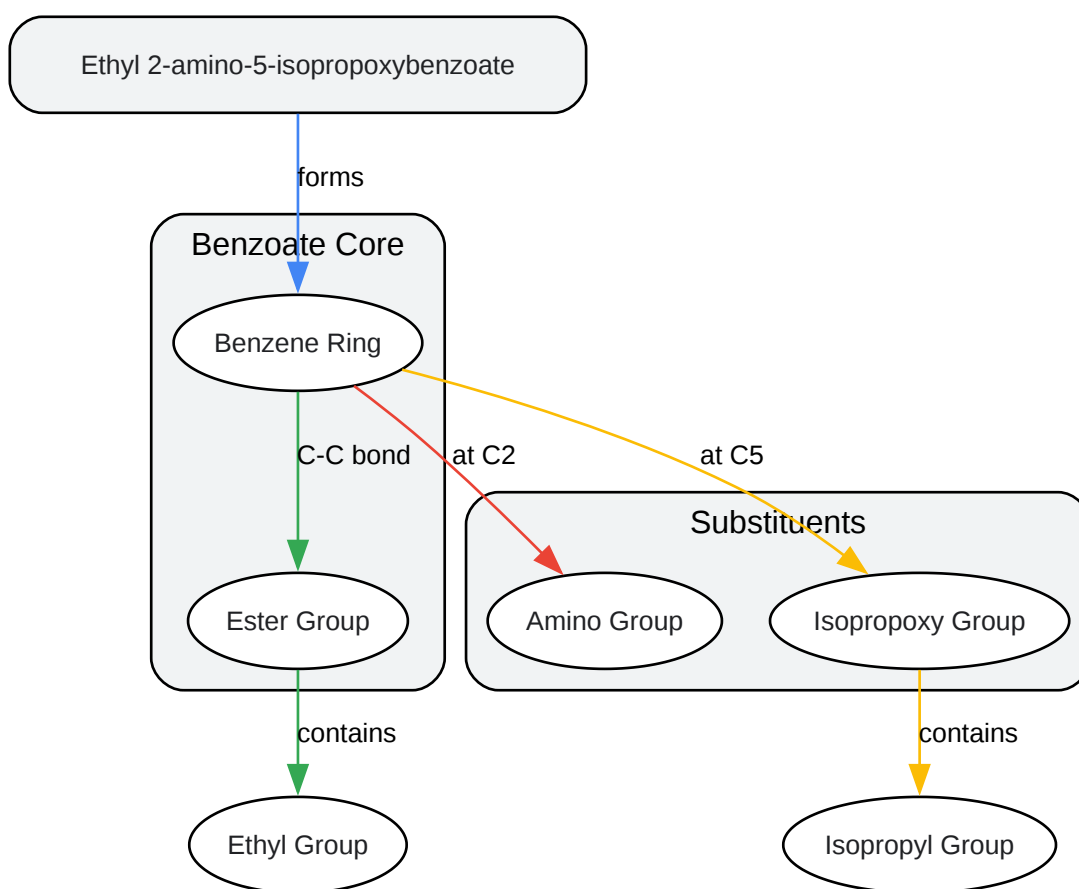
Chemical Properties

A summary of the key chemical identifiers for **Ethyl 2-amino-5-isopropoxybenzoate** is provided in the table below. This data is essential for various applications in research and development, including analytical method development, spectroscopic analysis, and computational modeling.

Identifier	Value
Chemical Name	Ethyl 2-amino-5-isopropoxybenzoate
Molecular Formula	C ₁₂ H ₁₇ NO ₃
Molecular Weight	223.27 g/mol

Structural Information

The logical relationship between the constituent functional groups of **Ethyl 2-amino-5-isopropoxybenzoate** is depicted in the following diagram. This visualization aids in understanding the molecule's steric and electronic properties, which are critical for predicting its reactivity and interactions in biological systems.



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Caption: Molecular components of **Ethyl 2-amino-5-isopropoxybenzoate**.

- To cite this document: BenchChem. [Ethyl 2-amino-5-isopropoxybenzoate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7866071#ethyl-2-amino-5-isopropoxybenzoate-molecular-weight-and-formula]

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